

Structural Biology of RXFP2 Receptor Activation: A Technical Guide

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Compound of Interest

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Abstract

The Relaxin Family Peptide Receptor 2 (RXFP2), a member of the leucine-rich repeat-containing G protein-coupled receptor (LGR) family, plays a crucial role in male reproductive development, primarily through its interaction with the insulin-like peptide 3 (INSL3). Its complex activation mechanism, involving a large ectodomain and a unique tethered agonist, presents a significant area of interest for structural biology and drug discovery. This technical guide provides a comprehensive overview of the structural basis of RXFP2 activation, detailing the key molecular players, their interactions, and the downstream signaling pathways. It consolidates quantitative data on ligand binding and receptor activation, outlines detailed experimental protocols for structural and functional studies, and employs visualizations to illustrate complex biological processes and workflows.

Introduction to RXFP2

RXFP2 is a class A G protein-coupled receptor (GPCR) characterized by a large, modular ectodomain (ECD) and a seven-transmembrane (7TM) helical domain.^{[1][2]} The ECD is composed of a low-density lipoprotein receptor class A (LDLa) module at the N-terminus,

followed by a linker region and a leucine-rich repeat (LRR) domain.[1][2] The cognate ligand for RXFP2 is INSL3, a peptide hormone essential for the transabdominal phase of testicular descent during embryonic development.[3][4] RXFP2 can also be activated by H2 relaxin, though INSL3 is its primary physiological ligand.[5] Dysfunctional INSL3/RXFP2 signaling is associated with cryptorchidism (undescended testes) and may have implications for bone metabolism and other physiological processes.[4]

Structural Architecture of RXFP2 Activation

The activation of RXFP2 is a multi-step process involving intricate interactions between the ligand, the receptor's ectodomain, and its transmembrane domain. Unlike typical GPCRs where small molecule or peptide ligands bind directly within the 7TM bundle to induce a conformational change, RXFP2 employs a more complex mechanism.

The Role of the Ectodomain

The large ECD of RXFP2 acts as the primary binding site for INSL3. The B-chain of INSL3 binds with high affinity to the LRR domain of RXFP2.[2][6] This interaction is a prerequisite for receptor activation.

The Tethered Agonist Mechanism

A key feature of RXFP2 activation is the "tethered agonist" mechanism, where the N-terminal LDLa module plays a crucial role in signaling.[1] Upon INSL3 binding to the LRR domain, a conformational change is thought to occur, which is propagated through the linker region to the LDLa module. This repositions the LDLa module to interact with the extracellular loops of the 7TM domain, functioning as an intramolecular agonist to trigger receptor activation and downstream signaling.[1] The A-chain of INSL3 is also believed to interact with the extracellular loops of the transmembrane domain, contributing to receptor activation.[6]

A conserved GDxxGWxxxF motif, located C-terminal to the LDLa module, is critical for RXFP2 activity. This motif is closely associated with the LDLa module and forms an essential part of the binding interface for H2 relaxin, and is indispensable for INSL3-mediated activation.[5]

Quantitative Analysis of RXFP2 Activation

The following tables summarize the quantitative data available for ligand binding and activation of the human RXFP2 receptor.

Table 1: Ligand Binding Affinities (K_i) for Human RXFP2

Ligand	Receptor Construct	Cell Line	Assay Method	pK _i	K _i (nM)	Reference
INSL3	Full-length RXFP2	HEK293T	Competition Binding (Eu-INSL3)	9.22 ± 0.07	0.60	[6]

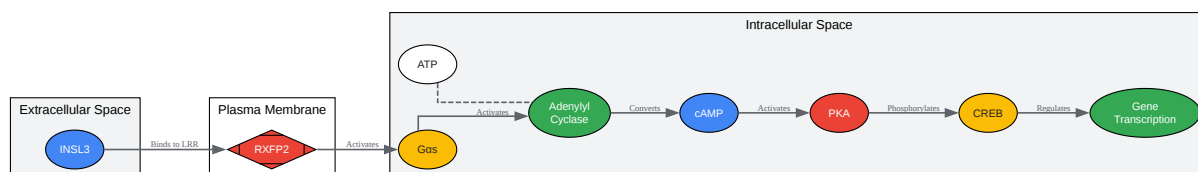
Table 2: Functional Potency (EC₅₀) of Ligands at Human RXFP2

Ligand	Response Measured	Cell Line	pEC ₅₀	EC ₅₀ (nM)	Reference
INSL3	cAMP Accumulation	HEK293T	10.34 ± 0.06	0.046	[6]
INSL3	cAMP Accumulation	H295R	-	4.0	[1]
H2 Relaxin	cAMP Accumulation	HEK293T	-	-	

Note: pEC₅₀ and pK_i values were converted to EC₅₀ and K_i values, respectively. The absence of data is indicated by '-'.

Downstream Signaling Pathways

Upon activation by INSL3, RXFP2 primarily couples to the G_{αs} subunit of the heterotrimeric G protein. This leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP).[1] The resulting increase in intracellular cAMP levels activates protein kinase A (PKA), which then phosphorylates various downstream targets, leading to a cellular response. There is also evidence that RXFP2 can couple to G_{αo}B.[7]



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Figure 1: Simplified RXFP2 signaling pathway.

Experimental Protocols

Expression and Purification of Full-Length Human RXFP2 for Structural Studies

Note: A definitive, published protocol for the expression and purification of full-length human RXFP2 for structural studies is not currently available. The following is a generalized protocol based on successful methods for other GPCRs, including the closely related RXFP1.

Objective: To produce sufficient quantities of pure, stable, and functional full-length human RXFP2 for cryo-electron microscopy (cryo-EM) studies.

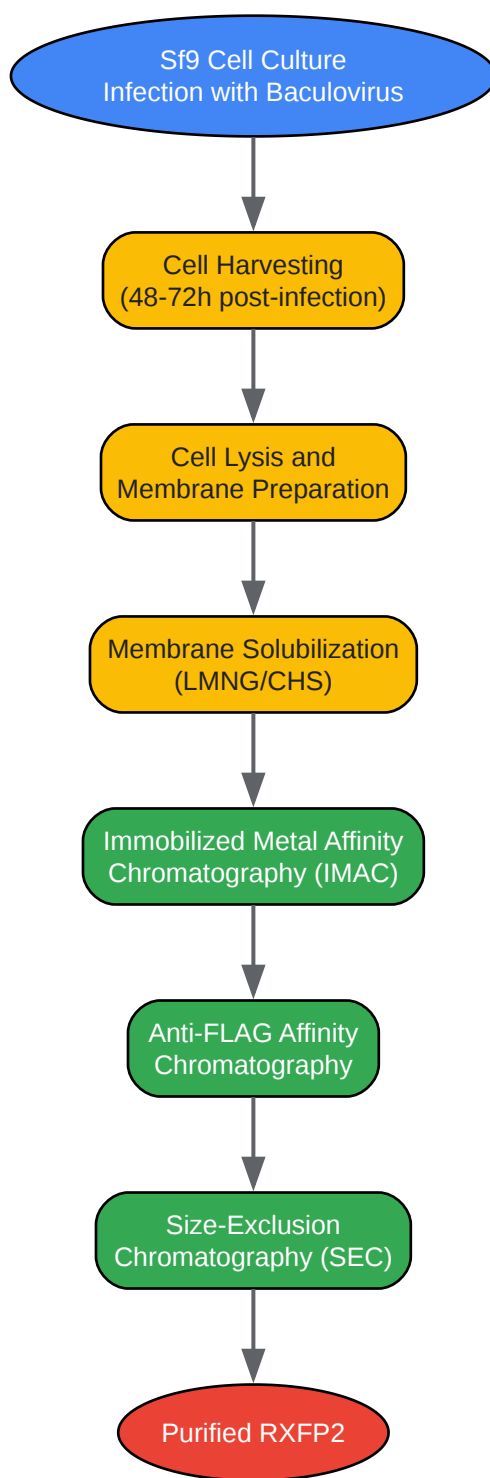
Expression System: Baculovirus expression system in *Spodoptera frugiperda* (Sf9) insect cells.
[7][8]

Protocol:

- Cloning:
 - Synthesize the codon-optimized full-length human RXFP2 gene.
 - Incorporate an N-terminal FLAG tag for purification and a C-terminal TEV protease cleavage site followed by a 10x-His tag.

- Subclone the construct into a suitable baculovirus transfer vector (e.g., pFastBac1).
- Baculovirus Generation:
 - Generate recombinant bacmid DNA in E. coli DH10Bac cells according to the Bac-to-Bac protocol.
 - Transfect Sf9 cells with the recombinant bacmid to generate P1 viral stock.
 - Amplify the viral stock to generate a high-titer P2 stock.
- Protein Expression:
 - Grow Sf9 cells in suspension culture to a density of $2-3 \times 10^6$ cells/mL.
 - Infect the cell culture with the P2 viral stock at a multiplicity of infection (MOI) of 5-10.
 - Incubate the infected culture at 27°C for 48-72 hours.
 - Harvest the cells by centrifugation.
- Membrane Preparation and Solubilization:
 - Resuspend the cell pellet in a lysis buffer containing protease inhibitors.
 - Lyse the cells by sonication or dounce homogenization.
 - Isolate the cell membranes by ultracentrifugation.
 - Resuspend the membrane pellet and solubilize the receptor using a detergent such as lauryl maltose neopentyl glycol (LMNG) supplemented with cholesteryl hemisuccinate (CHS).
- Purification:
 - Clarify the solubilized sample by ultracentrifugation.
 - Perform immobilized metal affinity chromatography (IMAC) using the C-terminal His-tag.

- Wash the resin extensively and elute the receptor with a buffer containing imidazole.
- (Optional) Cleave the His-tag with TEV protease.
- Perform affinity chromatography using an anti-FLAG antibody resin.
- Elute the receptor with a buffer containing a competing FLAG peptide.
- Perform size-exclusion chromatography (SEC) to obtain a monodisperse sample of the purified receptor in a suitable detergent solution.



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Figure 2: Workflow for the expression and purification of full-length RXFP2.

Cryo-EM Sample Preparation and Data Collection for the INSL3-RXFP2-Gs Complex

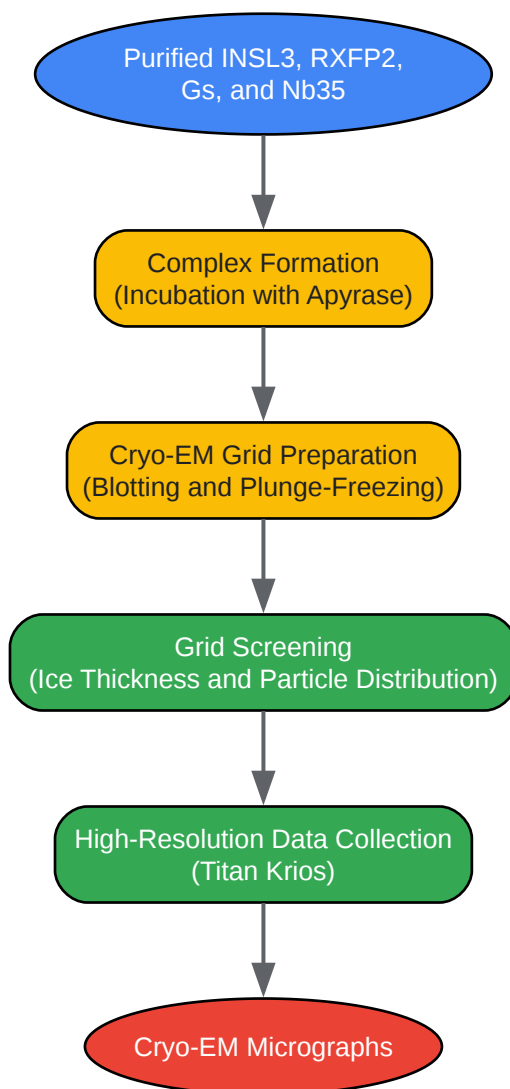
Note: As there is no published cryo-EM structure of the INSL3-RXFP2-Gs complex, this protocol is a generalized workflow based on successful strategies for similar GPCR-G protein complexes, such as the RXFP1-Gs complex.

Objective: To prepare vitrified samples of the INSL3-RXFP2-Gs complex for high-resolution cryo-EM data collection.

Protocol:

- Complex Formation:
 - Purify the full-length human RXFP2 as described in section 5.1.
 - Purify the heterotrimeric Gs protein (G α s, G β , G γ) and the nanobody Nb35, which stabilizes the GPCR-G protein complex.
 - Incubate the purified RXFP2 with a molar excess of INSL3, the Gs heterotrimer, and Nb35 in the presence of apyrase to remove GDP and facilitate complex formation.
- Grid Preparation:
 - Apply 3-4 μ L of the purified complex solution (at an appropriate concentration, typically 1-5 mg/mL) to a glow-discharged cryo-EM grid (e.g., Quantifoil R1.2/1.3).
 - Blot the grid for a few seconds to remove excess liquid, leaving a thin film of the sample.
 - Plunge-freeze the grid into liquid ethane using a vitrification robot (e.g., Vitrobot Mark IV or Leica EM GP).
- Data Collection:
 - Screen the vitrified grids for optimal ice thickness and particle distribution using a transmission electron microscope (TEM).

- Collect a large dataset of high-resolution images on a Titan Krios or similar high-end TEM equipped with a direct electron detector.
- Automated data collection software is typically used to acquire thousands of movies of the vitrified particles.



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Figure 3: Workflow for cryo-EM sample preparation and data collection.

cAMP Accumulation Assay for RXFP2 Activation

Objective: To quantify the functional response of cells expressing RXFP2 to ligand stimulation by measuring the accumulation of intracellular cAMP.

Cell Line: Human Embryonic Kidney (HEK293) cells stably expressing human RXFP2.

Protocol:

- Cell Culture and Plating:
 - Culture HEK293-RXFP2 cells in appropriate media.
 - Plate the cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Ligand Stimulation:
 - Wash the cells with a serum-free medium.
 - Pre-incubate the cells with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
 - Add varying concentrations of the ligand (e.g., INSL3 or H2 relaxin) to the wells.
 - Incubate for a specified time (e.g., 30 minutes) at 37°C.
- cAMP Measurement:
 - Lyse the cells to release intracellular cAMP.
 - Measure the cAMP concentration in the cell lysates using a commercially available cAMP assay kit (e.g., HTRF, ELISA, or AlphaScreen).
- Data Analysis:
 - Plot the cAMP concentration against the logarithm of the ligand concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the EC50 value.

Conclusion and Future Directions

The structural and functional understanding of RXFP2 activation has advanced significantly, revealing a complex mechanism involving a large ectodomain and a tethered agonist. While a high-resolution structure of the full-length activated INSL3-RXFP2-G protein complex remains

to be elucidated, the available data on related receptors provide a strong foundation for future studies. The detailed experimental protocols provided in this guide offer a roadmap for researchers aiming to further unravel the intricacies of RXFP2 signaling. Future work focused on obtaining the high-resolution structure of the fully assembled complex will be instrumental in understanding the precise molecular details of ligand recognition, receptor activation, and G protein coupling. This knowledge will be invaluable for the rational design of novel therapeutics targeting the INSL3/RXFP2 system for the treatment of cryptorchidism, bone disorders, and potentially other conditions.

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References

- [1. Diverse Functions of Insulin-Like 3 Peptide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. The Different Ligand-Binding Modes of Relaxin Family Peptide Receptors RXFP1 and RXFP2 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Frontiers | Expression and Role of INSL3 in the Fetal Testis \[frontiersin.org\]](#)
- [4. Revealing the endocrine landscape of INSL3/RXFP2 signaling in hamster - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. The different ligand-binding modes of relaxin family peptide receptors RXFP1 and RXFP2 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. The Structural Determinants of Insulin-Like Peptide 3 Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Insect Cell Protocol for LRRK1 and LRRK2 Expression \[protocols.io\]](#)
- [8. Cloning, Expression, and Purification of the Glycosylated Transmembrane Protein, Cation-Dependent Mannose 6-Phosphate Receptor, from Sf9 Cells Using the Baculovirus System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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